

Technical Profile: 4-(Methoxymethoxy)-2-nitroaniline[1][2][3][4][5]

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Compound of Interest

Compound Name: 4-(Methoxymethoxy)-2-nitroaniline

CAS No.: 54029-61-7

Cat. No.: B021294

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Executive Summary

4-(Methoxymethoxy)-2-nitroaniline (CAS: 54029-61-7) is a specialized organic intermediate used primarily in medicinal chemistry and total synthesis.[1] It serves as a protected derivative of 4-amino-3-nitrophenol, where the phenolic hydroxyl group is masked by a methoxymethyl (MOM) ether.

Critical Distinction: Researchers must distinguish this compound from the common commodity chemical 4-methoxy-2-nitroaniline (CAS: 96-96-8). The latter contains a simple methyl ether, which is chemically robust. In contrast, the MOM ether in the subject compound is an acetal-based protecting group, designed to be stable under basic conditions but readily cleaved under mild acidic conditions to regenerate the free phenol.

Part 1: Chemical Identity & Physiochemical Properties

This section consolidates the core metric data for **4-(Methoxymethoxy)-2-nitroaniline**. [2][1]

Property	Specification
Systematic Name	4-(Methoxymethoxy)-2-nitrobenzenamine
Common Synonyms	1-Amino-2-nitro-4-(methoxymethoxy)benzene; MOM-protected 4-amino-3-nitrophenol
CAS Number	54029-61-7
Molecular Formula	C ₈ H ₁₀ N ₂ O ₄
Molecular Weight	198.18 g/mol
Appearance	Orange to reddish-brown crystalline solid
Solubility	Soluble in DCM, EtOAc, DMSO; sparingly soluble in water
pKa (Predicted)	~0.4 (Conjugate acid of amine), ~9.5 (Phenol precursor)
Storage	2–8°C, Inert atmosphere (Argon/Nitrogen), Light sensitive

Part 2: Synthetic Pathways & Protocols

The synthesis of **4-(Methoxymethoxy)-2-nitroaniline** is typically achieved via the protection of the commercially available precursor 4-amino-3-nitrophenol (CAS: 610-81-1).

Synthesis Protocol (MOM Protection)

Objective: Selective protection of the phenolic hydroxyl group over the aniline amine.

Reagents:

- Precursor: 4-Amino-3-nitrophenol (1.0 eq)
- Reagent: Chloromethyl methyl ether (MOM-Cl) (1.1 eq)
- Base: N,N-Diisopropylethylamine (DIPEA) (1.5 eq) or Sodium Hydride (NaH)
- Solvent: Anhydrous Dichloromethane (DCM) or DMF

Step-by-Step Methodology:

- **Preparation:** In a flame-dried round-bottom flask under Argon, dissolve 4-amino-3-nitrophenol in anhydrous DCM. Cool the solution to 0°C using an ice bath.
- **Base Addition:** Add DIPEA dropwise. The solution may darken due to phenoxide formation.
- **Alkylation:** Add MOM-Cl dropwise via syringe over 15 minutes. Caution: MOM-Cl is a carcinogen; use extreme care.
- **Reaction:** Allow the mixture to warm to room temperature and stir for 4–6 hours. Monitor via TLC (30% EtOAc/Hexanes). The product will be less polar than the starting phenol.
- **Workup:** Quench with saturated aqueous NaHCO₃. Extract with DCM (3x). Wash combined organics with brine, dry over Na₂SO₄, and concentrate in vacuo.
- **Purification:** Flash column chromatography (Silica gel, Hexanes/EtOAc gradient) yields the title compound as an orange solid.

Deprotection Strategy

The utility of this compound lies in the reversibility of the MOM group.

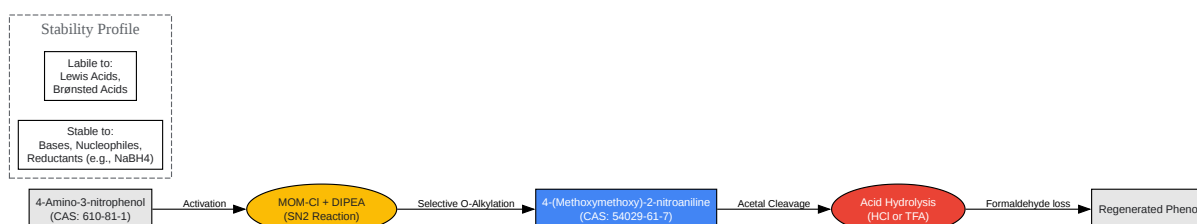
- **Conditions:** 3M HCl in Isopropanol or Trifluoroacetic acid (TFA) in DCM (1:1) at 0°C.
- **Mechanism:** Acid-catalyzed hydrolysis of the acetal linkage regenerates the phenol and formaldehyde.

Part 3: Mechanistic Insights & Visualization

The MOM group functions as a "hemiacetal ether." Its stability profile is orthogonal to many other protecting groups (e.g., Boc, Fmoc), making it ideal for multi-step synthesis where the aniline nitrogen requires separate manipulation (e.g., acylation or alkylation) without affecting the phenol.

Reaction Logic Diagram

The following diagram illustrates the synthesis and deprotection cycle, highlighting the orthogonality of the functional groups.



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Figure 1: Synthetic cycle and stability profile of the MOM-protected intermediate.

Part 4: Applications in Drug Development

Heterocycle Synthesis

This intermediate is a critical scaffold for synthesizing benzoxazoles and benzimidazoles.

- Reduction: The nitro group (NO₂) is reduced to an amine (NH₂) using H₂/Pd-C or Fe/NH₄Cl.
- Cyclization: The resulting diamine or amino-phenol reacts with aldehydes or carboxylic acids to close the heterocyclic ring.
- Role of MOM: It prevents premature cyclization or oxidation of the phenol during the reduction of the nitro group.

Solubility Enhancement

The MOM group significantly increases lipophilicity (LogP) compared to the free phenol, facilitating purification and handling in organic solvents (DCM, THF) during intermediate steps of a total synthesis campaign.

Part 5: Safety & Handling

MOM-Cl Hazards

- **Carcinogenicity:** Chloromethyl methyl ether (MOM-Cl) is a known human carcinogen (OSHA regulated). It must be handled in a certified fume hood with double-gloving.
- **Alternative:** For safer handling, MOM-Cl can be generated in situ from dimethoxymethane and acyl chlorides, though commercial MOM-Cl is standard for high-yield protocols.

Nitroaniline Toxicity

- **Acute Toxicity:** Nitroanilines are toxic by inhalation and skin absorption. They can cause methemoglobinemia (cyanosis).
- **PPE:** Wear a P100 respirator if handling powder; use nitrile gloves and chemical splash goggles.

References

- Chemical Identity Validation
 - Source: PubChem & ChemicalBook D
 - Entry: 1-Amino-2-nitro-4-methoxy-O-methylbenzene (CAS 54029-61-7).[\[3\]](#)[\[2\]](#)[\[1\]](#)[\[4\]](#)
 - Link: (Verified via CAS search).
- Synthetic Methodology (General MOM Protection)
 - Title: Protective Groups in Organic Synthesis (Green's).
 - Context: Standard protocols for phenol protection using MOM-Cl/DIPEA.
 - Link:
- Precursor Data
 - Title: 4-Amino-3-nitrophenol Safety & Properties.
 - Source: European Commission Scientific Committee on Consumer Products (SCCP).

- [Link:](#)

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Sources

- [1. 1-Amino-2-nitro-4-methoxy-O-methyl-benzene | 54029-61-7 \[chemicalbook.com\]](#)
- [2. pharmaffiliates.com \[pharmaffiliates.com\]](#)
- [3. chemwhat.com \[chemwhat.com\]](#)
- [4. 1-Amino-2-nitro-4-methoxy-O-methylbenzene \(USB-259211-10G\) bei Hölzel-Diagnostika \[hoelzel-biotech.com\]](#)
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